

# Review of bismuth trioxide's physical and chemical properties.

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Dibismuth trioxide*

Cat. No.: *B1667447*

[Get Quote](#)

An In-depth Technical Guide to the Physical and Chemical Properties of Bismuth Trioxide

## Introduction

Bismuth (III) oxide, with the chemical formula  $\text{Bi}_2\text{O}_3$ , is the most industrially significant compound of bismuth.[1] It is a dense, yellow solid found naturally as the mineral bismite, though it is more commonly obtained as a byproduct of copper and lead smelting.[1][2] Due to its unique properties, including a high refractive index, dielectric permittivity, and significant ionic conductivity in its high-temperature phases, bismuth trioxide is a material of great interest in various fields, from electronics and ceramics to biomedical applications.[3][4] This guide provides a comprehensive review of the physical and chemical properties of bismuth trioxide, detailed experimental protocols for its synthesis, and an overview of its emerging applications for researchers, scientists, and drug development professionals.

## Physical Properties

Bismuth trioxide is a heavy, yellow powder or crystalline solid.[5][6] It is odorless and generally insoluble in water but will dissolve in acids.[5][7][8] One of its most notable characteristics is its polymorphism, existing in several different crystal structures depending on the temperature.[2][9]

## Core Physical Data

The fundamental physical properties of bismuth trioxide are summarized in the table below for quick reference.

Property	Value
Molecular Formula	$\text{Bi}_2\text{O}_3$ <a href="#">[1]</a>
Molar Mass	465.96 g/mol <a href="#">[1]</a>
Appearance	Yellow crystals or powder <a href="#">[1]</a> <a href="#">[8]</a>
Density ( $\alpha$ -phase)	8.9 g/cm <sup>3</sup> <a href="#">[1]</a> <a href="#">[8]</a>
Melting Point	817 - 825 °C <a href="#">[7]</a> <a href="#">[8]</a> <a href="#">[10]</a>
Boiling Point	1890 °C <a href="#">[1]</a> <a href="#">[8]</a>
Solubility in Water	Insoluble <a href="#">[2]</a> <a href="#">[8]</a>
Solubility in other solvents	Soluble in acids <a href="#">[2]</a> <a href="#">[8]</a>
Magnetic Susceptibility ( $\chi$ )	$-83.0 \cdot 10^{-6}$ cm <sup>3</sup> /mol <a href="#">[2]</a> <a href="#">[8]</a>

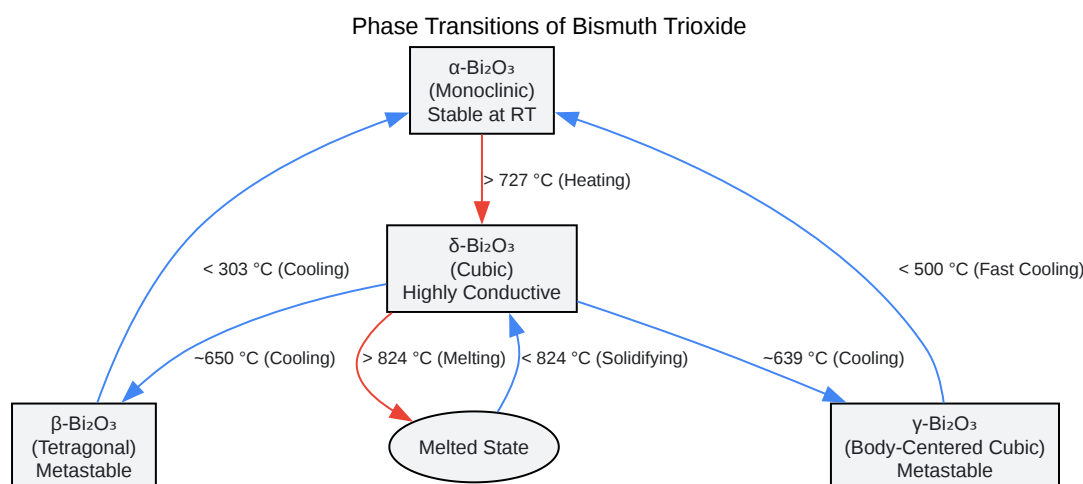
## Polymorphism and Crystal Structures

Bismuth trioxide exhibits at least five crystallographic polymorphs, with the  $\alpha$ - and  $\delta$ -phases being the most stable at low and high temperatures, respectively.[\[2\]](#)[\[11\]](#) The transitions between these phases are critical for understanding the material's properties, particularly its ionic conductivity.

- $\alpha$ - $\text{Bi}_2\text{O}_3$  (alpha): This is the stable room-temperature phase, which has a monoclinic crystal structure.[\[1\]](#)[\[2\]](#) It has a complex layered structure and exhibits p-type electronic conductivity.[\[2\]](#)[\[5\]](#)
- $\beta$ - $\text{Bi}_2\text{O}_3$  (beta): A metastable tetragonal phase that forms upon cooling the  $\delta$ -phase.[\[1\]](#)[\[2\]](#) It is an ionic conductor.[\[7\]](#)
- $\gamma$ - $\text{Bi}_2\text{O}_3$  (gamma): A metastable body-centered cubic (BCC) phase, which can also form on cooling the  $\delta$ -phase.[\[1\]](#)[\[2\]](#) It is also an ionic conductor.[\[7\]](#)

- $\delta$ - $\text{Bi}_2\text{O}_3$  (delta): The high-temperature stable phase, existing from 727 °C up to the melting point.[2] It has a cubic fluorite-type structure with a high concentration of oxygen vacancies, leading to exceptionally high ionic conductivity.[2]
- $\epsilon$ - $\text{Bi}_2\text{O}_3$  (epsilon): A high-pressure orthorhombic phase that is an ionic insulator.[2][7]

The thermal transitions between the major polymorphs of  $\text{Bi}_2\text{O}_3$  are complex and dependent on heating and cooling rates.[1][2]



[Click to download full resolution via product page](#)

Phase transitions of  $\text{Bi}_2\text{O}_3$  as a function of temperature.

## Chemical Properties

Bismuth trioxide is a basic oxide, which dictates much of its chemical reactivity.[5][7] It readily dissolves in acidic solutions to form bismuth(III) salts.[5][12]

## Key Chemical Reactions

The primary chemical reactions involving bismuth trioxide are summarized below.

Reactant(s)	Product(s)	Conditions	Reaction Type
Acids (e.g., $\text{HNO}_3$ , $\text{HCl}$ )	Bismuth(III) salts (e.g., $\text{Bi}(\text{NO}_3)_3$ , $\text{BiCl}_3$ ) + Water	Aqueous solution	Acid-Base Neutralization
$\text{CO}_2$ (atmospheric)	Bismuth subcarbonate ( $(\text{BiO})_2\text{CO}_3$ )	Presence of moisture	Carbonation
$\text{NaOH}$ / $\text{KOH}$ + Bromine	Sodium/Potassium bismuthate ( $\text{NaBiO}_3$ / $\text{KBiO}_3$ )	Concentrated aqueous mixture	Oxidation
$\text{H}_2$ / Hydrocarbons	Bismuth metal ( $\text{Bi}$ )	High temperature	Reduction
Molten Alkali Hydroxides	Bismuthate ion	Heating	Oxidation
Magnesium / Aluminum	Bismuth metal vapor + Metal oxides	Thermite reaction	Redox (Explosive)

**Reaction with Acids:** As a basic oxide,  $\text{Bi}_2\text{O}_3$  reacts with acids to form the corresponding bismuth(III) salt and water.<sup>[6]</sup> For example, with nitric acid, it forms bismuth nitrate. This property makes it a useful starting material for various bismuth compounds.<sup>[6]</sup>

**Reaction with Carbon Dioxide:** In the presence of moisture, bismuth trioxide readily reacts with atmospheric carbon dioxide to form bismuth subcarbonate.<sup>[2]</sup>

**Formation of Bismuthates:** When reacted with a strong oxidizing agent like bromine in a concentrated alkaline solution,  $\text{Bi}_2\text{O}_3$  is oxidized to form bismuthates, such as sodium bismuthate ( $\text{NaBiO}_3$ ).<sup>[2][6]</sup>

**Reduction to Metal:** Bismuth trioxide can be reduced to bismuth metal by heating with reducing agents like hydrogen or hydrocarbons.<sup>[7]</sup>

## Experimental Protocols

Various methods have been developed for the synthesis of bismuth trioxide, particularly in nanoparticle form, to control particle size, morphology, and crystal phase.[\[4\]](#)[\[11\]](#)

## Protocol 1: Hydrothermal Synthesis of Bi<sub>2</sub>O<sub>3</sub> Nanoparticles

This method utilizes high temperature and pressure to induce the crystallization of the desired material.

- **Precursor Solution:** Dissolve 1 mmol of Bismuth (III) nitrate pentahydrate (Bi(NO<sub>3</sub>)<sub>3</sub>·5H<sub>2</sub>O) in 50 mL of 0.3M nitric acid.[\[13\]](#) Sonicate the solution for 15 minutes to ensure homogeneity.[\[13\]](#)
- **Precipitation:** Under vigorous stirring, add a 0.2 M sodium hydroxide (NaOH) solution dropwise until the pH of the mixture is approximately 10, leading to the formation of a white precipitate.[\[13\]](#)[\[14\]](#)
- **Hydrothermal Treatment:** Transfer the resulting suspension into a Teflon-lined stainless-steel autoclave.[\[14\]](#) Seal the autoclave and heat it at 160 °C for 12 hours.[\[14\]](#)
- **Product Recovery:** Allow the autoclave to cool to room temperature naturally.[\[14\]](#) Collect the yellow precipitate by centrifugation, wash it several times with deionized water, and dry it in an oven at 80 °C for 12 hours.[\[14\]](#)
- **Calcination:** Calcine the dried powder at 350 °C for 3 hours to obtain the final Bi<sub>2</sub>O<sub>3</sub> nanoparticles.[\[14\]](#)

## Protocol 2: Sol-Gel Synthesis of Bi<sub>2</sub>O<sub>3</sub> Nanoparticles

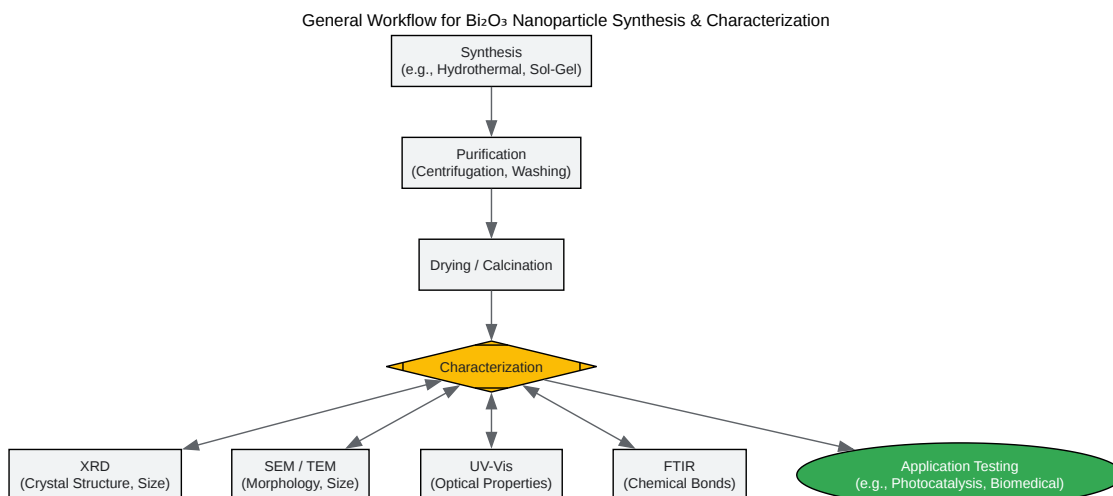
The sol-gel method allows for the creation of highly pure and homogeneous nanoparticles at lower temperatures.[\[3\]](#)

- **Sol Formation:** Prepare a solution of a bismuth precursor, such as bismuth nitrate, in a suitable solvent.
- **Gelation:** Add a gelling agent (e.g., citric acid or ethylene glycol) and adjust the pH to initiate hydrolysis and condensation reactions, forming a stable gel.

- Drying: Dry the gel at a moderate temperature (e.g., 120 °C) to remove the solvent, which results in a foamy, amorphous precursor.[3]
- Calcination: Calcine the dried gel at a higher temperature (e.g., 500 °C) to decompose the organic components and crystallize the Bi<sub>2</sub>O<sub>3</sub> nanoparticles.[3]

## General Experimental Workflow

The synthesis and characterization of bismuth trioxide nanoparticles typically follow a standardized workflow to ensure the desired material properties are achieved and verified.



[Click to download full resolution via product page](#)

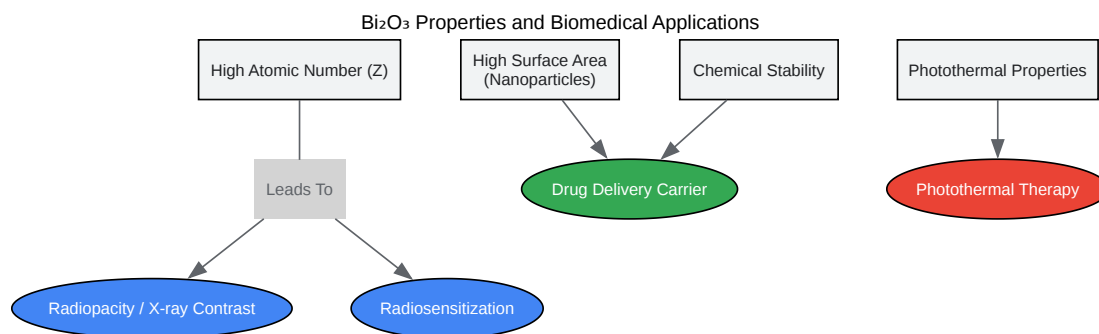
Workflow for Bi<sub>2</sub>O<sub>3</sub> nanoparticle synthesis and analysis.

## Relevance to Drug Development and Biomedical Applications

The unique properties of bismuth trioxide, especially in its nanoparticle form, have opened avenues for its use in the biomedical field.[15][16] Its high atomic number and density make it an excellent X-ray contrast agent.[15] Furthermore, Bi<sub>2</sub>O<sub>3</sub> nanoparticles are being explored for various therapeutic and diagnostic (theranostic) applications.[16][17]

- **Drug Delivery:** The large surface area of Bi<sub>2</sub>O<sub>3</sub> nanoparticles allows them to be functionalized and used as carriers for targeted drug delivery, potentially reducing systemic side effects and improving therapeutic efficacy.[15]
- **Cancer Therapy:** Bismuth oxide can act as a radiosensitizer, enhancing the effectiveness of radiation therapy in killing cancer cells.[15][16] It is also being investigated as a photothermal agent, where it generates heat under near-infrared light to ablate tumors.[15]
- **Bioimaging:** Due to its high X-ray attenuation, Bi<sub>2</sub>O<sub>3</sub> is a promising non-toxic alternative to lead-based materials in medical imaging applications.[4][15]

The relationship between the core properties of Bi<sub>2</sub>O<sub>3</sub> and its biomedical potential is multifaceted.



[Click to download full resolution via product page](#)

Logical flow from Bi<sub>2</sub>O<sub>3</sub> properties to applications.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Bismuth(III)\_oxide [chemeuropa.com]
- 2. Bismuth(III) oxide - Wikipedia [en.wikipedia.org]
- 3. ajer.org [ajer.org]
- 4. mdpi.com [mdpi.com]
- 5. Bismuth(III) Oxide | 1304-76-3 [chemicalbook.com]
- 6. Bismuth trioxide - Sciencemadness Wiki [sciencemadness.org]
- 7. BISMUTH OXIDE - Ataman Kimya [atamanchemicals.com]



- 8. heegermaterials.com [heegermaterials.com]
- 9. nanotrunk.com [nanotrunk.com]
- 10. prochemonline.com [prochemonline.com]
- 11. atlantis-press.com [atlantis-press.com]
- 12. Bismuth(III) Oxide CAS#: 1304-76-3 [m.chemicalbook.com]
- 13. scispace.com [scispace.com]
- 14. chalcogen.ro [chalcogen.ro]
- 15. nanotrunk.com [nanotrunk.com]
- 16. A Short Review on Biomedical Applications of Nanostructured Bismuth Oxide and Related Nanomaterials - PMC [pmc.ncbi.nlm.nih.gov]
- 17. encyclopedia.pub [encyclopedia.pub]
- To cite this document: BenchChem. [Review of bismuth trioxide's physical and chemical properties.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1667447#review-of-bismuth-trioxide-s-physical-and-chemical-properties]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)